

Application Note: 2H-Thiopyran-2-one, tetrahydro- in Advanced Materials Science

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Compound of Interest

Compound Name: 2H-Thiopyran-2-one, tetrahydro-

CAS No.: 1003-42-5

Cat. No.: B1278468

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High-Refractive Index Polymers & Biodegradable Polythioesters

-Thiovalerolactone; Tetrahydro-2H-thiopyran-2-one; 5-Mercaptovaleric acid

-lactone.[1]

Executive Summary

2H-Thiopyran-2-one, tetrahydro- is a six-membered thiolactone monomer used to synthesize polythioesters (PTEs) via Ring-Opening Polymerization (ROP). Unlike traditional polyesters (e.g., PLA, PCL), polythioesters derived from this monomer incorporate a thioester linkage () into the backbone.

This substitution of oxygen with sulfur imparts unique material properties:

- High Refractive Index (RI): Sulfur's high atomic refraction yields polymers with RI , ideal for lightweight optical lenses and coatings.

- **Selective Degradability:** The thioester bond is susceptible to hydrolytic and enzymatic degradation, offering a pathway for biodegradable plastics.
- **Metal Chelation:** The sulfur atoms provide binding sites for heavy metals, enabling applications in filtration and environmental remediation.

This guide provides a validated protocol for the controlled ROP of **2H-Thiopyran-2-one**, **tetrahydro-** to yield semi-crystalline polythioesters, along with characterization and application workflows.

Chemical Profile & Material Potential[1][2][3][4][5][6][7]

Property	Specification	Material Implication
Molecular Structure	Six-membered ring with one Sulfur and one Carbonyl.	Lower ring strain than 4-membered thiolactones, requiring highly active organocatalysts for polymerization.
Refractive Index (Monomer)	~1.53	Polymerization increases density and RI, typically exceeding 1.65.
Boiling Point	~100°C (at reduced pressure)	High boiling point allows for melt polymerization, though solution polymerization controls PDI better.
Solubility	Soluble in DCM, THF, Toluene.	Compatible with standard organic synthesis workflows.

Critical Note on CAS Identity

Warning: Databases occasionally conflate this molecule with pyridine derivatives due to similar nomenclature.

- Correct CAS for Thiolactone:1003-42-5 (Target of this guide).

- Incorrect CAS often cited: 1003-56-1 (Refers to 3-methyl-2-pyridone).[2][3]
- Verification: Ensure the structure contains a sulfur atom in the ring before procurement.

Protocol: Ring-Opening Polymerization (ROP)

This protocol describes the organocatalytic ROP of **2H-Thiopyran-2-one, tetrahydro-** to form Poly(5-thio-valerolactone).

A. Reagents & Equipment[8][9]

- Monomer: **2H-Thiopyran-2-one, tetrahydro-** (Purified via vacuum distillation over CaH).
- Catalyst: TBD (1,5,7-Triazabicyclo[4.4.0]dec-5-ene). Rationale: TBD is a dual H-bond donor/acceptor that activates both the thiolactone carbonyl and the propagating alcohol.
- Initiator: Benzyl Alcohol (BnOH) or Pyrenebutanol (for fluorescent tagging).
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene.
- Quenching Agent: Benzoic acid.
- Atmosphere: Nitrogen or Argon (Strictly inert to prevent disulfide formation).

B. Step-by-Step Synthesis

- Preparation (Glovebox/Schlenk Line):
 - In a flame-dried Schlenk flask, dissolve Initiator (1 equiv) and Monomer (50–200 equiv, depending on target) in anhydrous DCM ([M] = 2.0 M).
 - Note: Higher concentration favors polymerization thermodynamics over cyclization equilibrium.
- Initiation:

- Add TBD Catalyst (0.5–1.0 equiv relative to Initiator) dissolved in minimal DCM.
- Stir vigorously at Room Temperature (25°C).
- Observation: Reaction typically reaches equilibrium conversion (approx. 80-90%) within 2–4 hours.
- Quenching:
 - Add excess Benzoic Acid (2 equiv relative to TBD) to neutralize the catalyst and stop propagation.
- Purification:
 - Concentrate the solution under vacuum.
 - Precipitate the polymer dropwise into cold Methanol (-20°C).
 - Filter the white precipitate and dry under high vacuum for 24 hours.

C. Characterization Checklist

- ¹H NMR (CDCl₃): Look for the shift of the -methylene protons.
 - Monomer:
 - ~2.6 ppm (adjacent to carbonyl).
 - Polymer:[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - ~2.5 ppm (broadened).
 - Key Diagnostic: Appearance of triplet at ~2.9 ppm corresponding to in the polymer backbone.

- GPC (THF): Determine

and Dispersity (

). Target

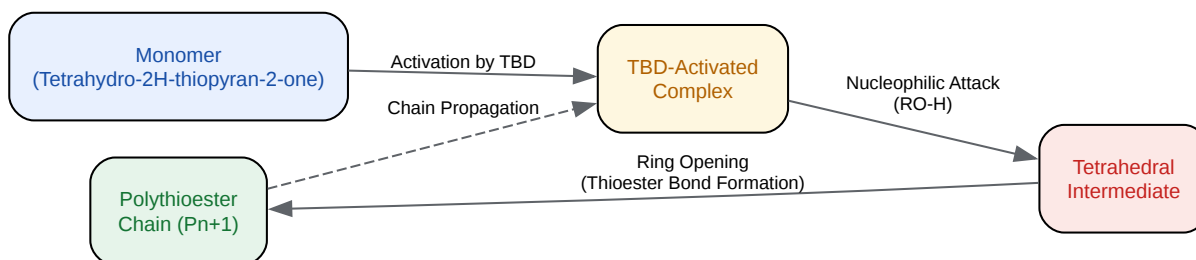
for controlled polymerization.

- DSC: Expect

(Melting Temp) > 60°C (typically higher than the oxygen analog PCL due to sulfur interactions).

Mechanistic Visualization

The following diagram illustrates the organocatalytic cycle using TBD. The catalyst activates the thiolactone monomer (electrophile) and the chain-end hydroxyl (nucleophile).



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Caption: TBD-catalyzed Ring-Opening Polymerization mechanism converting the thiolactone monomer into a polythioester backbone.

Advanced Applications & Tuning

A. High Refractive Index Optics

Polythioesters derived from **2H-Thiopyran-2-one**, **tetrahydro-** exhibit high refractive indices () due to the high molar refraction of the C-S and C=O bonds.

- Application: Optical adhesives, encapsulants for LEDs, and lightweight lenses.

- Protocol Modification: Copolymerize with aromatic thiolactones (if available) or post-functionalize to further boost RI.

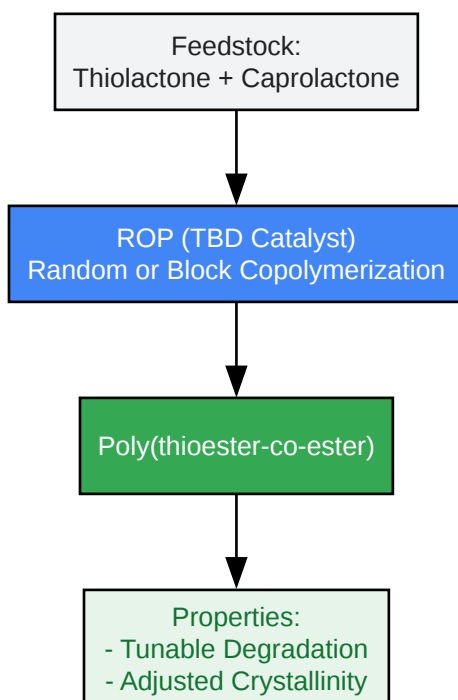
B. Chemical Recycling (Circular Economy)

Unlike polyethylene, polythioesters can be chemically recycled back to the monomer.

- Recycling Protocol:
 - Dissolve polymer in dilute solvent.
 - Heat to $>150^{\circ}\text{C}$ or add catalyst (TBD) at elevated temperature.
 - Distill off the reformed monomer (Depolymerization driven by ceiling temperature thermodynamics).

C. Copolymerization Workflow

To tune mechanical properties (e.g., flexibility, degradation rate), copolymerize with ϵ -Caprolactone (CL).



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Caption: Workflow for synthesizing tunable copolymers using mixed lactone/thiolactone feedstocks.

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